Technical Application Note: Analytical Characterization of 2-Amino-3-methoxypropanenitrile

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Compound of Interest

Compound Name:	*2-Amino-3-methoxypropanenitrile*
CAS No.:	*86966-02-1*
Cat. No.:	*B13259310*

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CAS Number: 86966-02-1 Molecular Formula: C

H

N

O Molecular Weight: 100.12 g/mol Synonyms: O-Methylserine nitrile; 2-Amino-3-methoxypropionitrile

Executive Summary

2-Amino-3-methoxypropanenitrile is a critical α-aminonitrile intermediate, primarily utilized in the Strecker synthesis of O-methylserine. As a small, highly polar molecule lacking a significant UV chromophore, it presents specific analytical challenges. Standard Reversed-Phase HPLC (RP-HPLC) often yields poor retention, while the compound's thermal instability (retro-Strecker degradation) complicates Gas Chromatography (GC) analysis.

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This guide outlines a Senior Scientist-level protocol for the robust identification and quantification of this compound, prioritizing Hydrophilic Interaction Liquid Chromatography (HILIC) with Charged Aerosol Detection (CAD) or Mass Spectrometry (MS) as the gold standard for purity analysis.

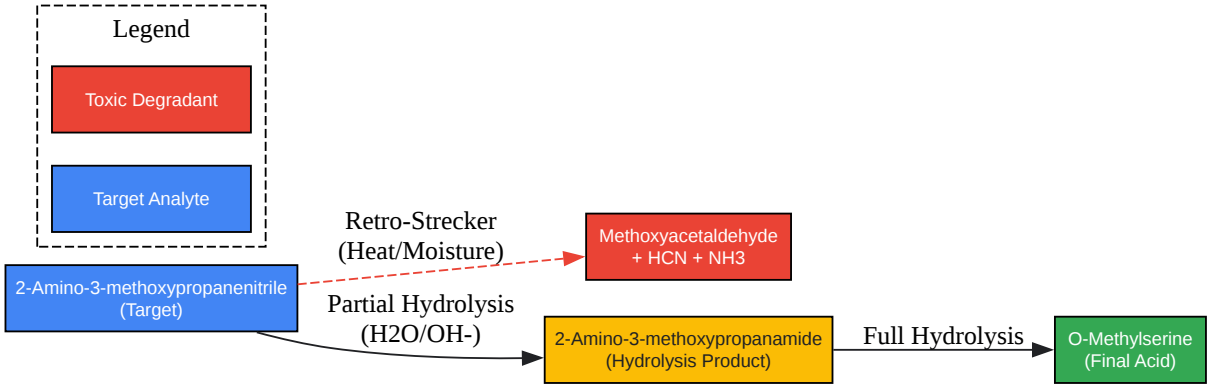
Safety & Stability Considerations (Critical)

Warning: α-Aminonitriles are chemically labile. In the presence of moisture or heat, they undergo a retro-Strecker reaction, decomposing back into the parent aldehyde (methoxyacetaldehyde), ammonia, and Hydrogen Cyanide (HCN).

- Handling: All solid and liquid handling must occur in a functioning fume hood.
- Storage: Store at -20°C under inert atmosphere (Argon/Nitrogen) to prevent hydrolysis or oxidation.
- pH Sensitivity: Avoid prolonged exposure to acidic aqueous solutions (hydrolysis to amide/acid) or high pH (polymerization/racemization).

Diagram 1: Stability & Degradation Pathways

The following diagram illustrates the equilibrium and degradation risks during handling.



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Caption: Chemical stability profile of **2-Amino-3-methoxypropanenitrile** showing retro-Strecker decomposition and hydrolysis pathways.

Identification Methods (The Fingerprint)

Fourier Transform Infrared Spectroscopy (FT-IR)

The nitrile group provides a distinct diagnostic handle.

- Method: Attenuated Total Reflectance (ATR) on neat oil/solid.
- Key Diagnostic Bands:

Functional Group	Wavenumber (cm^{-1})	Description
Nitile (-C≡N)	2230 – 2250	Sharp, weak-to-medium intensity. Distinctive for aminonitriles.
Amine ($-NH_2$)	3300 – 3400	Broad doublet (primary amine N-H stretch).
Ether (C-O-C)	1100 – 1150	Strong stretch, confirms methoxy group.

Nuclear Magnetic Resonance (NMR)

NMR is the primary method for structural verification.

- Solvent: CDCl

  (preferred for shifts) or D

  O (if salt form).
- 1H NMR (400 MHz, CDCl

) Predicted Shifts:
  - δ 3.40 ppm (s, 3H): Methoxy group (-OCH

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).

- δ 3.55 – 3.65 ppm (d/m, 2H): Beta-methylene protons (-CH

  -OMe).

- δ 3.85 – 3.95 ppm (t, 1H): Alpha-proton (-CH(NH

)CN).

- δ 1.80 ppm (bs, 2H): Amine protons (-NH

  ), exchangeable with D

  O.

Purity & Impurity Profiling (Protocols)

Method A: HILIC-CAD/MS (Recommended)

Rationale: As a polar amine, this compound retains poorly on C18 columns. HILIC (Hydrophilic Interaction Liquid Chromatography) provides superior retention and peak shape. Since the molecule lacks a UV chromophore, Charged Aerosol Detection (CAD) or Mass Spectrometry (MS) is required.

Instrument Parameters

- Column: Waters XBridge Amide or TSKgel Amide-80 (3.5 µm, 4.6 x 150 mm).
- Mobile Phase A: 10 mM Ammonium Formate in Water, pH 3.0 (Adjust with Formic Acid).
  - Note: Low pH prevents amine tailing.
- Mobile Phase B: Acetonitrile (ACN).
- Flow Rate: 0.8 mL/min.
- Column Temp: 30°C.
- Detection:

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- CAD: Nebulizer Temp 35°C.
- MS: ESI Positive Mode (Scan 50–300 m/z). Target Ion [M+H]+ = 101.1.

Gradient Program

Time (min)	% A (Aqueous)	% B (Organic)	Comment
0.0	5	95	Initial HILIC conditions
10.0	30	70	Elution of polar impurities
12.0	50	50	Wash
12.1	5	95	Re-equilibration
20.0	5	95	End of Run

Method B: GC-MS (Alternative with Derivatization)

Rationale: Direct injection of aminonitriles can lead to thermal degradation in the injector port. Derivatization with BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide) caps the amine and hydroxyl groups, improving volatility and stability.

Derivatization Protocol

- Weigh 5 mg of sample into a GC vial.
- Add 100 µL of anhydrous Pyridine.
- Add 100 µL of BSTFA + 1% TMCS.
- Incubate at 60°C for 30 minutes.
- Dilute with 800 µL Dichloromethane (DCM) prior to injection.

GC Conditions

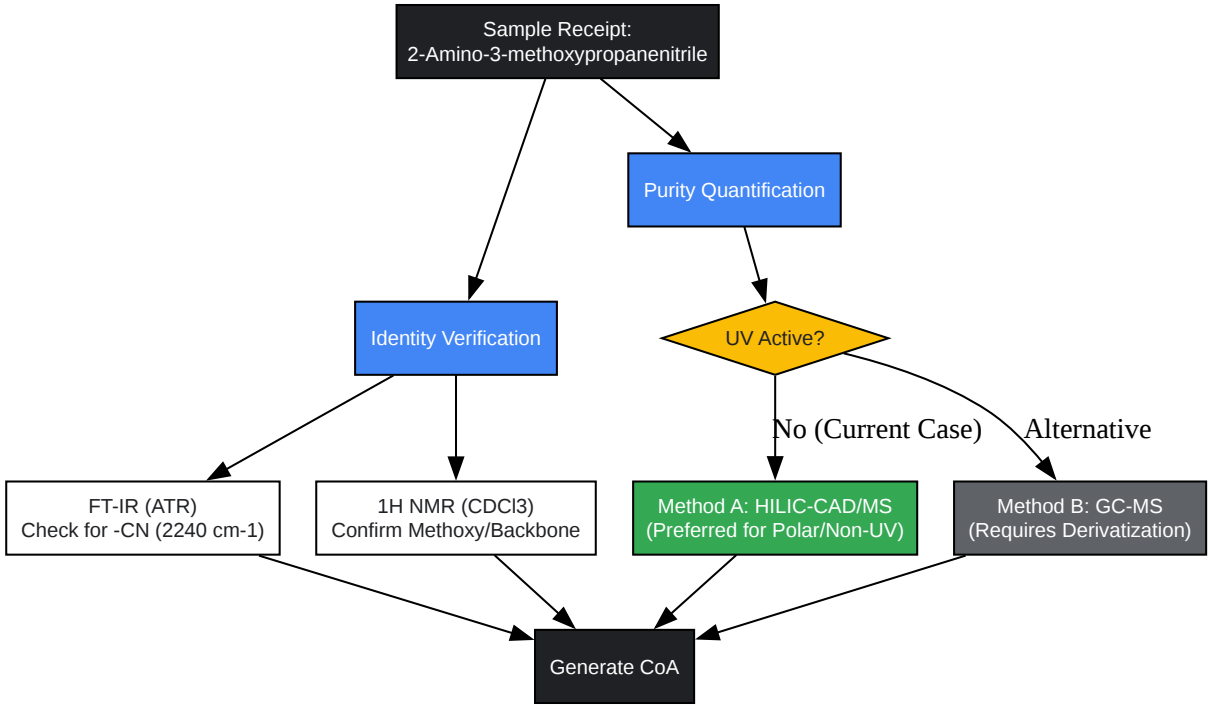
- Column: DB-5ms or HP-5 (30m x 0.25mm x 0.25µm).
- Injector: Split 20:1, Temp 200°C (Keep low to minimize retro-Strecker).

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- Carrier Gas: Helium at 1.0 mL/min.
- Oven: 60°C (hold 1 min) → 10°C/min → 250°C.
- Detection: MS (EI source). Look for M+ (Derivatized MW) or [M-15] peaks.

Analytical Workflow Diagram

This flowchart guides the analyst through the decision-making process for characterizing **2-Amino-3-methoxypropanenitrile**.



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Caption: Analytical decision matrix for identification and purity assignment.

References

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Sources

- 1. Strecker Amino Acid Synthesis [drugfuture.com]
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